

An In-depth Technical Guide to 2-(4-methoxyphenyl)ethanol

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Compound of Interest

Compound Name: 2-(4-methoxyphenyl)ethanol

Cat. No.: B13386575

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Abstract: This technical guide provides a comprehensive overview of 2-(4-methoxyphenyl)ethanol (CAS No. 702-23-8), a versatile organic compound with applications ranging from analytical chemistry to the fragrance and pharmaceutical industries. This document will delve into its chemical identity, physical and chemical properties, synthesis, and key applications, offering valuable insights for researchers, scientists, and professionals in drug development.

Introduction

2-(4-methoxyphenyl)ethanol is an aromatic alcohol characterized by a 4-methoxyphenyl group attached to an ethanol backbone. It is also commonly known by several synonyms, including 4-methoxyphenethyl alcohol and p-methoxyphenethyl alcohol.^{[1][2]} While the initial query referred to "2-(4-methoxyphenyl)ethanol," the available scientific literature and chemical databases predominantly recognize the saturated alcohol, 2-(4-methoxyphenyl)ethanol. This guide will therefore focus on this well-documented compound. Its unique structural features contribute to its utility as a building block in organic synthesis and as a functional ingredient in various commercial products.

Chemical Identity and Nomenclature

A clear understanding of the chemical identity of a compound is fundamental for its application in research and development. This section outlines the key identifiers for 2-(4-methoxyphenyl)ethanol.

Identifier	Value
CAS Number	702-23-8[1][3]
IUPAC Name	2-(4-methoxyphenyl)ethan-1-ol[1][4]
Molecular Formula	C ₉ H ₁₂ O ₂ [1][3]
Molecular Weight	152.19 g/mol [1][3]
InChI Key	AUWDOZOUJWEPBA-UHFFFAOYSA-N[1]
SMILES	<chem>COC1ccc(CCO)cc1</chem> [5]
Synonyms	4-Methoxyphenethyl alcohol, 2-(p-Methoxyphenyl)ethanol, p-Methoxyphenethyl alcohol, 4-Methoxy-β-phenethyl alcohol[1][5]

Physicochemical Properties

The physical and chemical properties of 2-(4-methoxyphenyl)ethanol dictate its behavior in various systems and are crucial for its handling, storage, and application.

Property	Value
Physical Form	Low melting solid or clear liquid[4][6]
Melting Point	26-30 °C[7][8]
Boiling Point	334-336 °C[8]
Solubility	Soluble in DMSO and Methanol[9]
Purity	Typically available at 98% or 99% purity

Synthesis and Reactivity

The synthesis of 2-(4-methoxyphenyl)ethanol can be achieved through various synthetic routes. One common method involves the reduction of 4-methoxyacetophenone.

Synthesis Workflow

The following diagram illustrates a typical synthetic pathway for 2-(4-methoxyphenyl)ethanol.



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Caption: A conceptual synthetic pathway to 2-(4-methoxyphenyl)ethanol.

A more direct synthesis involves the reduction of the corresponding ketone or aldehyde. For example, it can be prepared by the reduction of 4-methoxyphenylacetic acid or its esters.[7]

Key Reactions

2-(4-methoxyphenyl)ethanol participates in several characteristic reactions of primary alcohols.

- **Reaction with Hydriodic Acid:** Refluxing with 47% hydriodic acid results in the formation of 4-(2-iodoethyl)phenol.[6][9] This reaction demonstrates the cleavage of the ether linkage and the conversion of the alcohol to an iodide.
- **Oxidation:** As a primary alcohol, it can be oxidized to the corresponding aldehyde, 2-(4-methoxyphenyl)acetaldehyde, and further to 2-(4-methoxyphenyl)acetic acid using appropriate oxidizing agents.

Applications in Research and Industry

2-(4-methoxyphenyl)ethanol has found utility in several scientific and commercial domains.

Analytical Chemistry

It is frequently employed as an internal standard in analytical techniques, particularly in fluorine biphasic catalysis reactions.[7][9] Its stability and distinct chemical signature make it a reliable reference point for quantification.

Fragrance and Flavor Industry

The compound possesses a pleasant aroma, described as being reminiscent of fresh citrus juice, leading to its use in perfumes and as a flavoring agent.^[3]^[7]

Pharmaceutical and Drug Development

2-(4-methoxyphenyl)ethanol serves as a valuable building block in the synthesis of more complex pharmaceutical compounds.^[7] Its structure is a precursor for various derivatives, including tetrahydroquinolines, which are of interest in medicinal chemistry.^[7]^[9] Research has also explored its potential as an inhibitor of certain cytochrome P450 enzymes, which are involved in drug metabolism.^[7] Furthermore, its structural motif is found in chiral building blocks used in the synthesis of beta-adrenergic blockers.^[10]

Safety and Handling

For safe handling, it is important to adhere to the following guidelines:

- **General Handling:** Use in a well-ventilated area. Avoid breathing dust, fume, gas, mist, vapors, or spray.
- **Personal Protective Equipment:** Wear protective gloves, and eye/face protection.
- **Incompatibility:** Incompatible with oxidizing agents.^[9]
- **Storage:** Store in a cool, dry place in a well-sealed container.^[9]

According to safety data, it may cause skin and serious eye irritation, as well as respiratory irritation.

Conclusion

2-(4-methoxyphenyl)ethanol is a multifaceted compound with a well-defined chemical profile and a growing list of applications. Its utility as an internal standard, a fragrance component, and a synthetic precursor in pharmaceutical research underscores its importance in both academic and industrial settings. This guide has provided a technical overview of its properties, synthesis, and applications, serving as a foundational resource for scientists and researchers.

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